

The HKPLP Gene: A Technical Guide to Identification, Cloning, and Characterization

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Compound of Interest

Compound Name: *HKPLP*

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Abstract

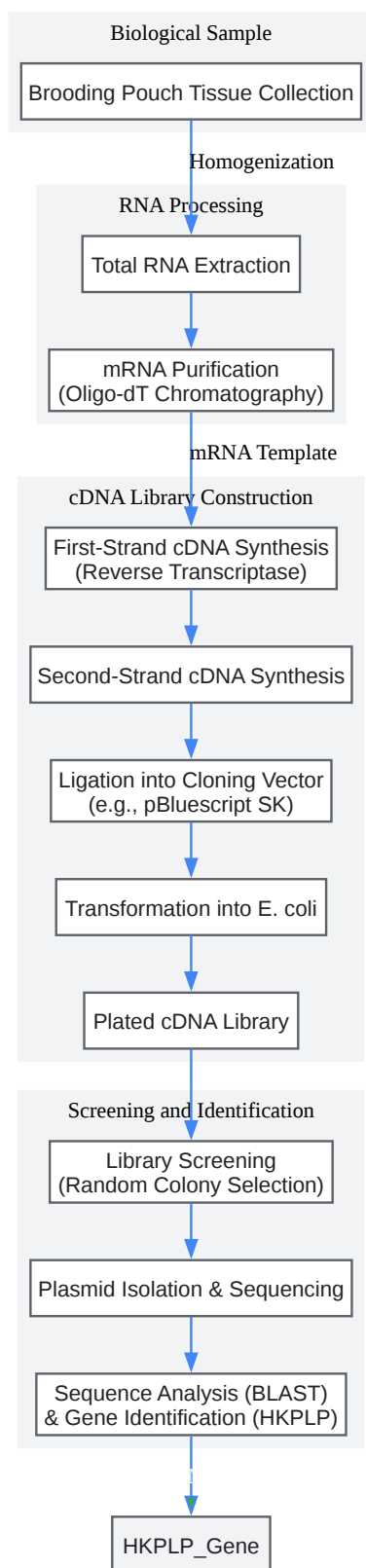
This technical guide provides a comprehensive overview of the identification, cloning, and functional characterization of the Hippocampus kuda Pleurocidin-Like Peptide (**HKPLP**) gene. **HKPLP** is a novel antimicrobial peptide (AMP) gene discovered in the lined seahorse, *Hippocampus kuda* Bleeker. The gene product is a glycine-rich, 24-amino acid mature peptide that demonstrates significant antimicrobial efficacy against a range of Gram-positive and Gram-negative bacteria. This document details the methodologies for gene identification from a cDNA library, chemical synthesis of the peptide, and characterization of its antimicrobial activity and structural properties. The information presented herein is intended to serve as a core resource for researchers in the fields of antimicrobial drug discovery, aquaculture, and molecular biology.

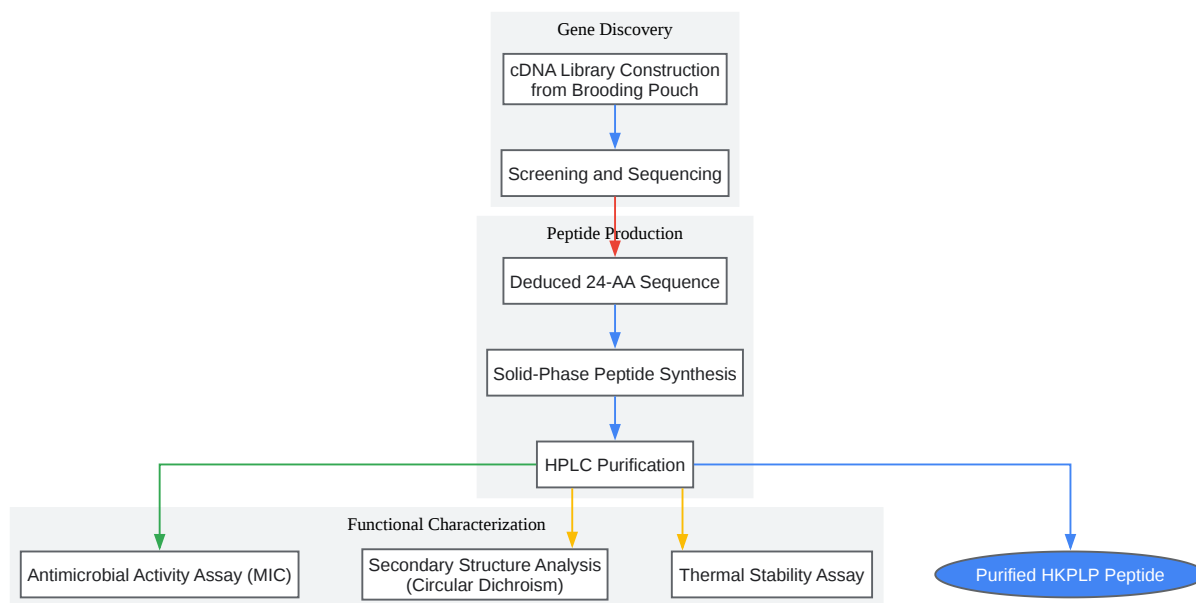
Gene Identification and Cloning

The **HKPLP** gene was first identified from a brooding pouch cDNA library of the male seahorse, *Hippocampus kuda*.^[1] This tissue-specific approach was crucial as it is hypothesized that the gene product plays a role in protecting the developing embryos from microbial infections.^[1]

Identification Workflow

The logical workflow for identifying a novel gene like **HKPLP** from a cDNA library is a multi-step process beginning with tissue collection and culminating in sequence analysis.





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References

- 1. Antimicrobial peptides - Wikipedia [en.wikipedia.org]
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